

Methoxyphenamine hydrochloride CAS number and chemical properties

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Compound of Interest

Compound Name: Methoxyphenamine hydrochloride

Cat. No.: B3395912

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Methoxyphenamine Hydrochloride: A Comprehensive Technical Guide

An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Methoxyphenamine hydrochloride, a synthetic sympathomimetic amine, has been a subject of interest for its pharmacological applications, primarily as a bronchodilator and nasal decongestant. This technical guide provides a detailed overview of its chemical properties, synthesis, analytical methodologies, and mechanism of action, tailored for professionals in research and drug development.

Core Chemical and Physical Properties

Methoxyphenamine hydrochloride is the hydrochloride salt of methoxyphenamine, a beta-adrenergic receptor agonist belonging to the amphetamine class.^{[1][2][3][4]} Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	5588-10-3	[1][2][5][6]
Molecular Formula	C ₁₁ H ₁₈ ClNO	[1][3][7]
Molecular Weight	215.72 g/mol	[1][5][6]
IUPAC Name	--INVALID-LINK--amine hydrochloride	[7]
Synonyms	2-Methoxy-N,α-dimethylbenzeneethanamine hydrochloride, Methoxyphenamine HCl, OMMA	[5][6]
Water Solubility	0.783 mg/mL	[7]
logP	2.13	[7]
pKa (Strongest Basic)	10.04	[7]
Solubility in DMSO	43 mg/mL (199.33 mM)	[6]

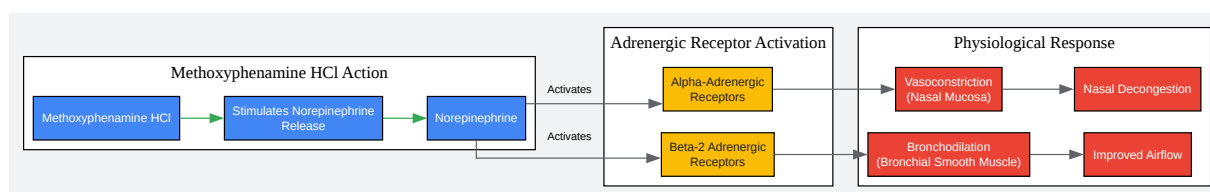
Mechanism of Action: Adrenergic System Modulation

The primary mechanism of action of **Methoxyphenamine hydrochloride** involves its role as a sympathomimetic amine that stimulates the release of norepinephrine, a key neurotransmitter in the sympathetic nervous system.[8] This release triggers the activation of both alpha and beta-adrenergic receptors, leading to a cascade of physiological responses characteristic of the "fight or flight" response.[8]

The therapeutic effects are primarily mediated through two receptor subtypes:

- **Beta-2 Adrenergic Receptors:** Activation of these receptors in the smooth muscle of the bronchioles leads to muscle relaxation, resulting in bronchodilation and improved airflow. This makes the compound effective in treating conditions like asthma and chronic obstructive pulmonary disease (COPD).[8]

- Alpha-Adrenergic Receptors: Stimulation of these receptors in the nasal mucosa causes vasoconstriction of the blood vessels.[8] This reduces blood flow and subsequently alleviates nasal congestion associated with conditions like the common cold, allergies, or sinusitis.[8]



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Mechanism of Action of **Methoxyphenamine Hydrochloride**.

Experimental Protocols

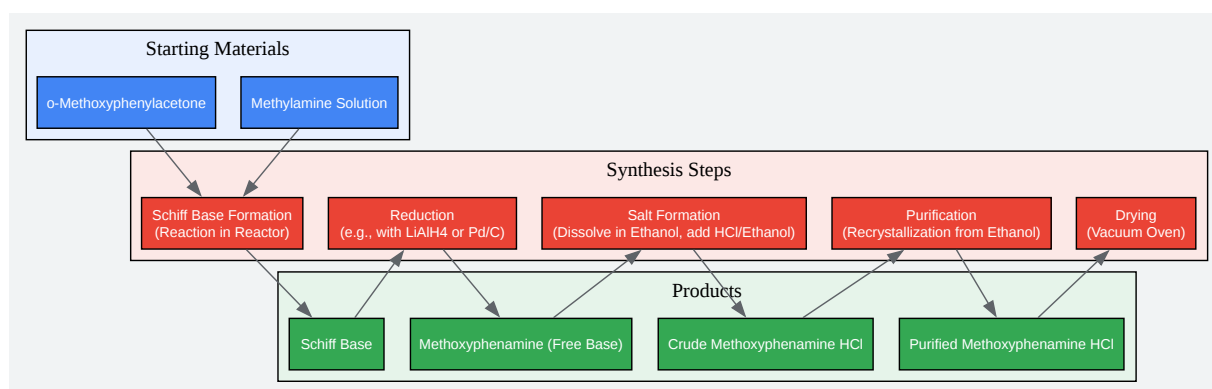
Synthesis of Methoxyphenamine Hydrochloride

A common synthetic route for **Methoxyphenamine hydrochloride** involves the reaction of o-methoxyphenylacetone with a methylamine solution to form a Schiff base, followed by reduction and subsequent salt formation with hydrochloric acid.[9]

Methodology:

- Schiff Base Formation: o-methoxyphenylacetone is reacted with a methylamine solution (e.g., in methanol or ethanol) in a suitable reactor. The reaction is typically carried out at a controlled temperature (e.g., 28°C) for a specified duration (e.g., 15 hours) to ensure the complete formation of the corresponding Schiff base.[9]
- Reduction: The resulting Schiff base is then reduced to form the methoxyphenamine free base. This can be achieved using a suitable reducing agent, such as lithium aluminum hydride or through catalytic hydrogenation with a catalyst like palladium on carbon (Pd/C).[9] [10] The reaction conditions (temperature and duration) are critical for achieving a high yield.

- **Salt Formation and Purification:** The methoxyphenamine free base is dissolved in a solvent like absolute ethanol. The solution is cooled (e.g., to below 0°C), and a solution of hydrochloric acid in ethanol is added dropwise to adjust the pH to 2-3, leading to the precipitation of **Methoxyphenamine hydrochloride**.^[11]
- **Recrystallization and Drying:** The crude product is collected by filtration and can be further purified by recrystallization from a suitable solvent, such as absolute ethanol.^[11] The purified product is then dried under vacuum at an elevated temperature (e.g., 80°C) to yield the final **Methoxyphenamine hydrochloride**.^[11]



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General Synthesis Workflow for **Methoxyphenamine Hydrochloride**.

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

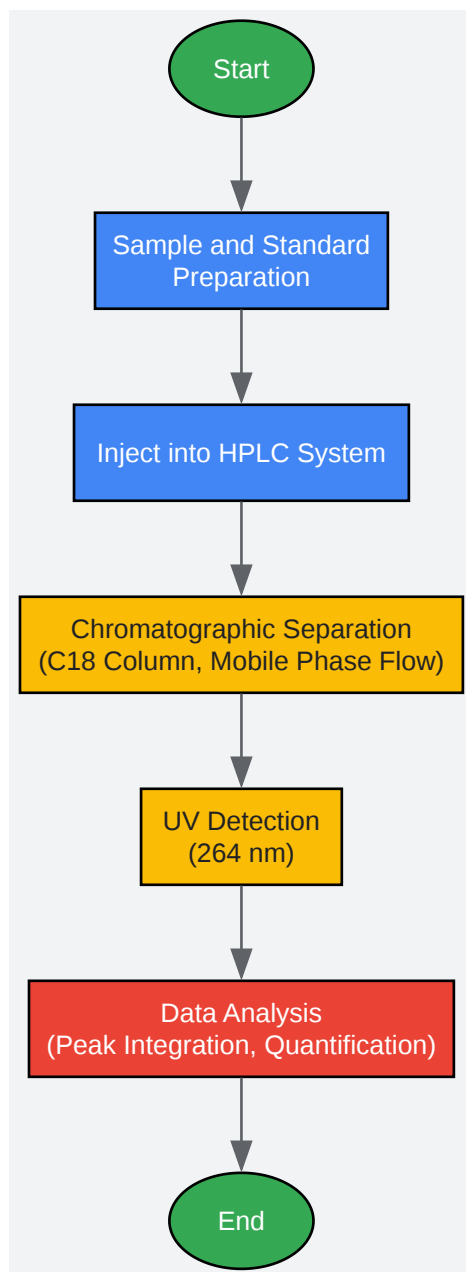
A validated HPLC method allows for the simultaneous determination of **Methoxyphenamine hydrochloride** in combination with other active pharmaceutical ingredients in dosage forms.^[12]

Experimental Parameters:

Parameter	Specification
Column	Ultrasphere C18
Mobile Phase	Dichloromethane-methanol-0.25% (v/v) diethylamine aqueous solution (20:60:20, v/v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	264 nm
Linear Range	62.5 - 375 µg/mL
Intra-day RSD	0.4 - 0.6%
Inter-day RSD	0.4 - 0.6%
Recovery	99.8 ± 0.9% to 100.4 ± 1.6%

Protocol:

- **Standard and Sample Preparation:** Prepare standard solutions of **Methoxyphenamine hydrochloride** of known concentrations in the mobile phase. For capsule dosage forms, the contents are dissolved in the mobile phase, sonicated, and filtered to obtain the sample solution.
- **Chromatographic Separation:** Inject the standard and sample solutions into the HPLC system. The separation is achieved on the C18 column using the specified mobile phase and flow rate.
- **Detection and Quantification:** Monitor the eluent at 264 nm. The retention time for **Methoxyphenamine hydrochloride** is determined from the chromatogram of the standard solution. The concentration in the sample is quantified by comparing the peak area with the calibration curve generated from the standard solutions.



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Workflow for HPLC Analysis of **Methoxyphenamine Hydrochloride**.

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